

Application Notes: Utilizing MRC-5 Cells for Adenovirus Vaccine Production

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Compound of Interest

Compound Name: MFR-5

Cat. No.: B1193182

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Introduction

The Medical Research Council cell strain 5 (MRC-5) is a human diploid cell line derived from the normal lung tissue of a 14-week-old male fetus.^[1] Since its development in 1966, the MRC-5 cell line has become a critical substrate for the manufacturing of numerous human vaccines, including those for hepatitis A, polio, and varicella.^{[2][3]} Its stable diploid karyotype, finite lifespan of 42 to 46 population doublings, and susceptibility to a wide range of viruses make it a well-characterized and reliable platform for viral vaccine production.^{[1][2]} MRC-5 cells are anchorage-dependent, growing as a monolayer, and are valued for their low risk of adventitious agents and non-tumorigenic nature, aligning with recommendations from the World Health Organization (WHO) for safe vaccine substrates.^{[3][4]}

These notes provide comprehensive protocols for the culture of MRC-5 cells, infection with adenovirus, and subsequent virus harvesting, tailored for researchers and professionals in vaccine development.

Data Presentation: Key Quantitative Parameters

For successful and reproducible adenovirus production, adherence to optimized cell culture and infection parameters is crucial. The following tables summarize key quantitative data for growing MRC-5 cells and for their subsequent infection with adenovirus.

Table 1: MRC-5 Cell Culture and Growth Parameters

Parameter	Recommended Value	Notes	Source
Growth Temperature	37°C	Standard mammalian cell culture temperature.	[1][5]
CO ₂ Atmosphere	5%	For maintaining pH of bicarbonate-buffered media.	[5]
Seeding Density	1.0 x 10 ⁴ - 1.5 x 10 ⁴ cells/cm ²	Optimal for achieving a confluent monolayer.	[4][6][7]
Subcultivation Ratio	1:2 to 1:4	Ensures cells do not become senescent prematurely.	
Population Doubling Time	~45 hours	Can vary between 35 and 45 hours depending on conditions.	
Maximum Population Doublings	42 - 48	The finite lifespan of the diploid cell line.	[2][8]
Medium Renewal	1 to 2 times per week	To replenish nutrients and remove metabolic waste.	

Table 2: Recommended Media Formulations for MRC-5 Culture

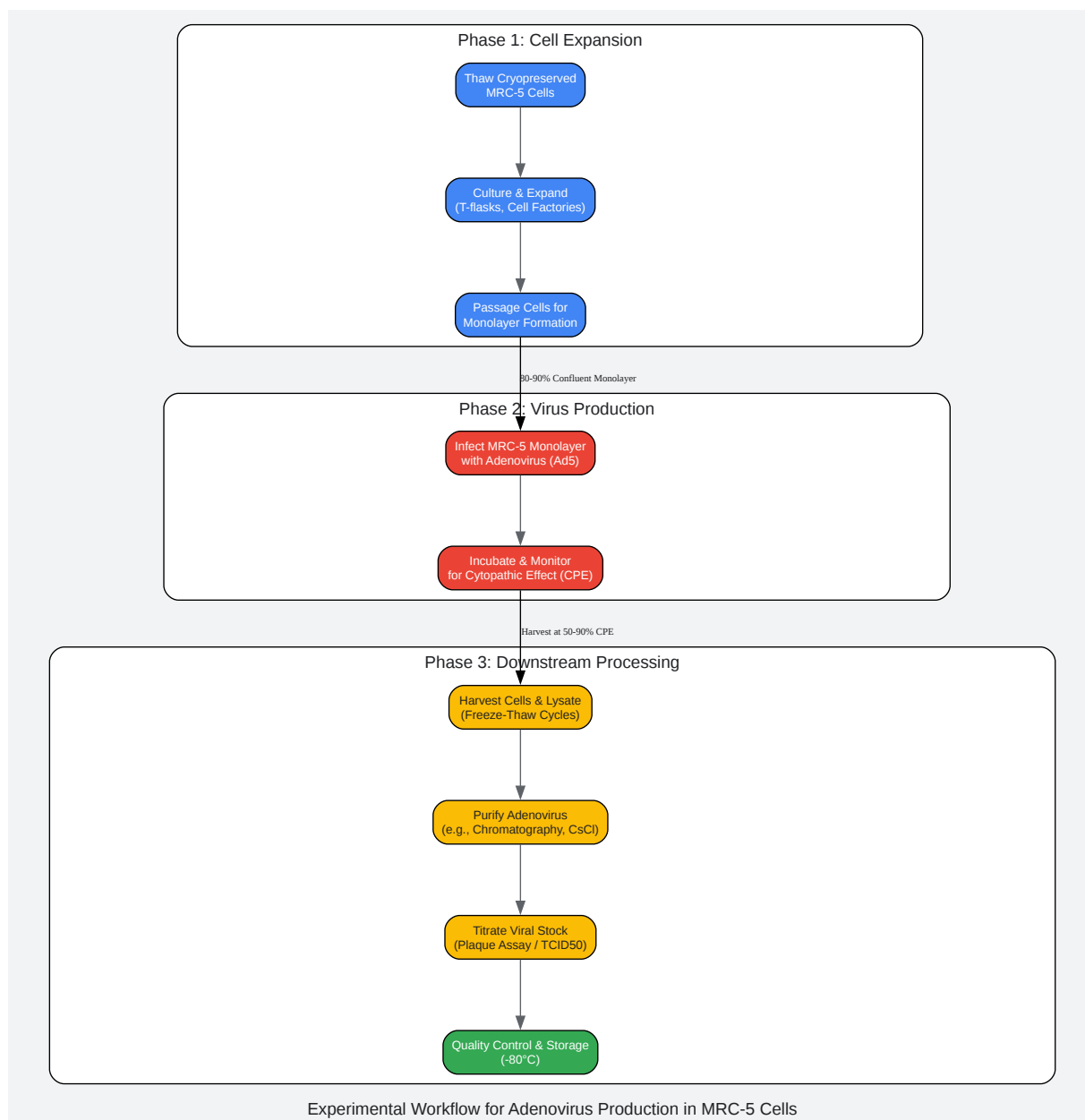
Medium Type	Base Medium	Supplements	Source
Standard (Serum-Containing)	EMEM or DMEM	10% Fetal Bovine Serum (FBS), 2 mM L-Glutamine, 2.2 g/L NaHCO ₃ , Penicillin-Streptomycin	[1] [4] [7]
Serum-Reduced / Serum-Free	Commercially available formulations	Proprietary supplements for growth and virus production	[2] [3] [9] [10]

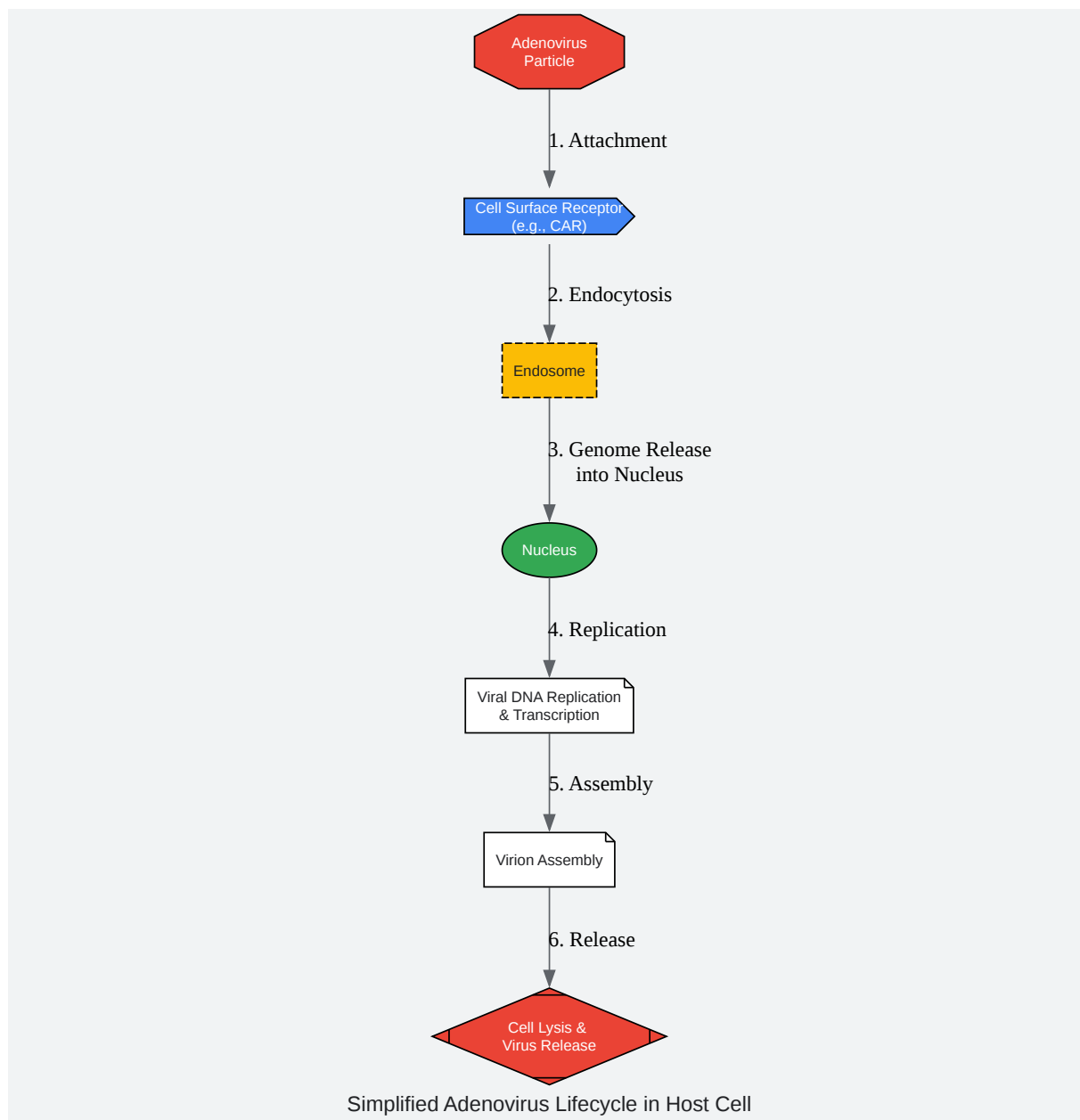
Table 3: Adenovirus Infection and Production Parameters

Parameter	Recommended Value	Notes	Source
Cell Confluency at Infection	80 - 90%	Ensures a high number of target cells for infection.	[11]
Multiplicity of Infection (MOI)	10 - 100 PFU/cell	Optimal MOI should be determined empirically for each virus/system.	[12]
Infection/Adsorption Time	1 - 3 hours	Period for virus to attach to and enter cells in low volume.	[13]
Post-Infection Incubation	2 - 5 days	Monitor for Cytopathic Effect (CPE); harvest when 50-90% of cells detach.	[11] [14]
Harvesting Method	Cell scraping followed by freeze-thaw cycles	Efficiently lyses cells to release intracellular viral particles.	[11] [15] [16]

Experimental Workflows and Biological Pathways

Visualizing the overall process and the underlying biological mechanisms is key to understanding and troubleshooting the production pipeline.





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References

- 1. elabscience.com [elabscience.com]
- 2. "Improving vaccine production with a serum-free medium for MRC-5 cells" by Anna-Barbara Hachmann, Nicole DiNardo et al. [dc.engconfintl.org]
- 3. mpbio.com [mpbio.com]
- 4. MRC-5 Cell Line: Human Fetal Lung Fibroblasts in Viral Research [cytion.com]
- 5. rd-biotech.com [rd-biotech.com]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. fishersci.de [fishersci.de]
- 8. escoaster.com [escoaster.com]
- 9. dc.engconfintl.org [dc.engconfintl.org]
- 10. documents.thermofisher.com [documents.thermofisher.com]
- 11. Generation of Adenovirus for In Vitro and In Vivo Studies of Hepatocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 12. vectorcore.medicine.uiowa.edu [vectorcore.medicine.uiowa.edu]
- 13. med.upenn.edu [med.upenn.edu]
- 14. youtube.com [youtube.com]
- 15. cellbiolabs.com [cellbiolabs.com]
- 16. Rapid and inexpensive purification of adenovirus vectors using an optimised aqueous two-phase technology - PMC [pmc.ncbi.nlm.nih.gov]
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